

# Isopropyl isostearate chemical structure and properties

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## Compound of Interest

Compound Name: *Isopropyl isostearate*

Cat. No.: *B3428478*

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## An In-depth Technical Guide to Isopropyl Isostearate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **isopropyl isostearate**. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound as an emollient, solvent, or binder in their formulations.

### Chemical Structure and Identification

**Isopropyl isostearate** is the ester of isopropanol and isostearic acid. Isostearic acid is a branched-chain fatty acid, which imparts unique physical properties to the resulting ester compared to its linear counterpart, isopropyl stearate.

Caption: Chemical structure of **Isopropyl Isostearate**.

### Physicochemical Properties

**Isopropyl isostearate** is a clear, colorless to slightly yellow liquid with a characteristic bland or slightly fatty odor.[1][2] Its branched-chain structure results in a lower melting point and viscosity compared to its linear isomer, isopropyl stearate. These properties make it a desirable

ingredient in cosmetic and pharmaceutical formulations where a non-greasy, elegant feel is required.[3]

Table 1: Chemical Identification of **Isopropyl Isostearate**

Identifier	Value
IUPAC Name	propan-2-yl 16-methylheptadecanoate[4]
CAS Number	68171-33-5, 31478-84-9[3]
Molecular Formula	C <sub>21</sub> H <sub>42</sub> O <sub>2</sub> [5]
Molecular Weight	326.56 g/mol [5]

Table 2: Physical and Chemical Properties of **Isopropyl Isostearate**

Property	Value
Appearance	Clear, colorless to slightly yellow liquid[1]
Odor	Bland, slightly fatty[1][2]
Melting Point	~18.45 °C[5]
Boiling Point	360.7 - 364.57 °C[3][5]
Density	0.86 - 0.876 g/cm <sup>3</sup>
Solubility	Partially soluble in water[3]

## Synthesis of Isopropyl Isostearate

**Isopropyl isostearate** is synthesized through the esterification of isostearic acid with isopropyl alcohol. This reaction can be catalyzed by either an acid or an enzyme.

## Experimental Protocols

### 1. Acid-Catalyzed Esterification

This method utilizes a strong acid catalyst, such as p-toluenesulfonic acid (p-TSA), to drive the reaction.

- Materials:
  - Isostearic Acid
  - Isopropyl Alcohol
  - p-Toluenesulfonic acid (catalyst)
  - Sodium bicarbonate solution (for neutralization)
  - Brine (saturated NaCl solution)
  - Anhydrous sodium sulfate (drying agent)
- Equipment:
  - Reaction flask with a reflux condenser and a Dean-Stark trap
  - Heating mantle
  - Magnetic stirrer
  - Separatory funnel
  - Rotary evaporator
- Procedure:
  - Charge the reaction flask with isostearic acid and an excess of isopropyl alcohol (e.g., a 1:3 molar ratio).
  - Add a catalytic amount of p-toluenesulfonic acid (e.g., 1-2 mol% relative to the isostearic acid).
  - Heat the mixture to reflux with continuous stirring. Water produced during the reaction is removed azeotropically using the Dean-Stark trap.

- Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the acid value of the reaction mixture.
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the crude product with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to remove excess isopropyl alcohol and obtain the crude **isopropyl isostearate**.
- The product can be further purified by vacuum distillation.[5]

## 2. Enzymatic Esterification

This method employs a lipase as a biocatalyst, offering a more environmentally friendly alternative to acid catalysis.

- Materials:
  - Isostearic Acid
  - Isopropyl Alcohol
  - Immobilized Lipase (e.g., from *Candida antarctica*)
- Equipment:
  - Temperature-controlled reaction vessel with a mechanical stirrer
  - Filtration apparatus
- Procedure:

- Combine isostearic acid and isopropyl alcohol in the reaction vessel, typically in a 1:2 molar ratio.[5]
- Add the immobilized lipase to the mixture (e.g., 3% w/w of total reactants).[5]
- Heat the reaction mixture to the optimal temperature for the enzyme (e.g., 70°C) with constant agitation (e.g., 200 rpm).[5]
- The reaction is carried out in a solvent-free system.
- Monitor the reaction progress by determining the acid value of the mixture at regular intervals.
- Upon completion, the immobilized enzyme is recovered by filtration and can be reused.
- The resulting product is typically of high purity and may not require extensive downstream processing.[5]

## Applications in Research and Drug Development

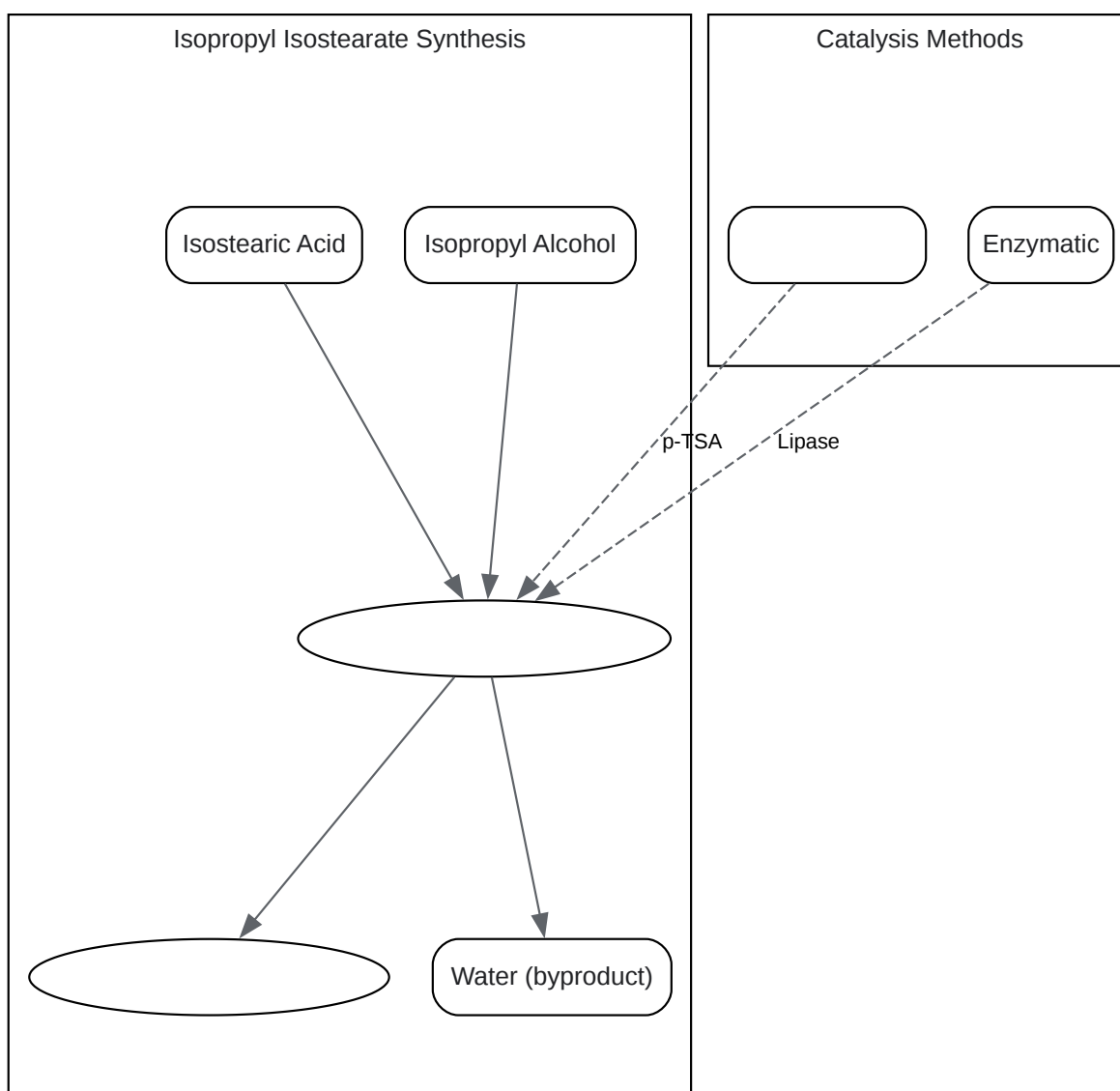
**Isopropyl isostearate's** properties as a non-greasy emollient and effective solvent make it a versatile excipient in pharmaceutical and cosmetic formulations.

- **Topical Formulations:** It is used in creams, lotions, and ointments to provide a smooth, lubricious feel and to help solubilize active pharmaceutical ingredients (APIs).[3]
- **Transdermal Drug Delivery:** Its ability to enhance the spreadability and absorption of formulations can be beneficial in transdermal patches and gels.[3]
- **Binder:** In solid dosage forms, it can act as a binder in the formulation of tablets and granules.[5]
- **Makeup Formulations:** In color cosmetics such as foundations and lipsticks, it improves blendability and adherence.[3]

## Safety and Toxicology

**Isopropyl isostearate** is generally considered safe for use in cosmetic and pharmaceutical products.[3] It has a low comedogenic rating, meaning it is unlikely to cause acne.[3] However, at high concentrations, undiluted **isopropyl isostearate** may cause slight skin and ocular irritation.

## Logical Relationship of Synthesis Methods



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